

Safeguarding Your Research: A Comprehensive Guide to Handling Apelin-12 Acetate

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Compound of Interest

Compound Name: *Apelin-12 acetate*

Cat. No.: *B15494773*

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This guide provides essential safety and logistical information for the handling of **Apelin-12 acetate**, a bioactive peptide used in a variety of research applications. Adherence to these procedures is critical to ensure personnel safety and maintain the integrity of your experiments. This document outlines personal protective equipment (PPE), operational plans for handling and storage, and proper disposal methods.

Essential Safety and Handling at a Glance

While **Apelin-12 acetate** is not classified as a hazardous substance under the 2012 OSHA Hazard Communication Standard, its toxicological properties have not been fully investigated. [1] Therefore, a cautious approach to handling is recommended, treating it as a potentially hazardous compound.

Personal Protective Equipment (PPE)

A multi-layered approach to personal protection is crucial. The following PPE should be worn at all times when handling **Apelin-12 acetate**:

- **Eye Protection:** Chemical safety goggles that meet OSHA's eye and face protection regulations (29 CFR 1910.133) or European Standard EN166 are mandatory to protect against accidental splashes.[1]

- **Hand Protection:** Chemical-resistant gloves, such as nitrile or latex, should always be worn to prevent skin contact.^[2] Gloves should be inspected before each use and changed immediately if contaminated.
- **Body Protection:** A lab coat should be worn to protect against contamination of personal clothing.^[2]
- **Respiratory Protection:** While a respirator is not typically required under normal use conditions with adequate ventilation, one may be necessary when handling large quantities or when there is a risk of generating dust.^[1]

Quantitative Data Summary

For quick reference, the following table summarizes key quantitative information for **Apelin-12 acetate**.

Property	Value
Molecular Formula	C ₆₄ H ₁₀₃ N ₂₁ O ₁₄ S • XC ₂ H ₄ O ₂
Molecular Weight	1422.7 g/mol (Note: Batch-specific molecular weights may vary) ^[3]
Appearance	White powder
Solubility	Soluble in PBS (pH 7.2) at 5 mg/ml. Insoluble in DMF, DMSO, and Ethanol. ^[3]
Long-Term Storage	-20°C ^[4]
Short-Term Storage	0 - 4°C (for days to weeks) ^[4]
Occupational Exposure Limits	No specific limits have been established.

Step-by-Step Handling Protocol: Preparing a Stock Solution

This protocol outlines a standard procedure for safely preparing a stock solution of **Apelin-12 acetate**.

1. Preparation and Precaution:

- Ensure the work area, such as a chemical fume hood or a well-ventilated space, is clean and uncluttered.
- Don all required PPE as outlined above.
- Allow the vial of lyophilized **Apelin-12 acetate** to equilibrate to room temperature in a desiccator before opening to prevent condensation of moisture, which can affect stability.

2. Reconstitution:

- Carefully open the vial.
- Using a calibrated pipette, add the appropriate volume of sterile PBS (pH 7.2) to the vial to achieve the desired concentration.
- Gently swirl or vortex the vial to ensure the peptide is fully dissolved. Avoid vigorous shaking, which can cause denaturation.

3. Aliquoting and Storage:

- Once fully dissolved, it is recommended to aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
- Clearly label each aliquot with the peptide name, concentration, and date of preparation.
- For long-term storage, store the aliquots at -20°C.[4] For short-term storage (a few days), solutions can be kept at 4°C.

Emergency Procedures: First Aid

In the event of accidental exposure, follow these first-aid measures immediately:

- Eye Contact: Immediately flush the eyes with plenty of water for at least 15 minutes, also under the eyelids. Seek medical attention.[1]
- Skin Contact: Wash off immediately with plenty of soap and water for at least 15 minutes. If irritation persists, seek medical attention.[1][5]
- Inhalation: Move the individual to fresh air. If breathing is difficult, provide oxygen. If symptoms persist, seek medical attention.[1]

- Ingestion: Clean the mouth with water and drink plenty of water afterward. Seek medical attention if symptoms occur.^[1]

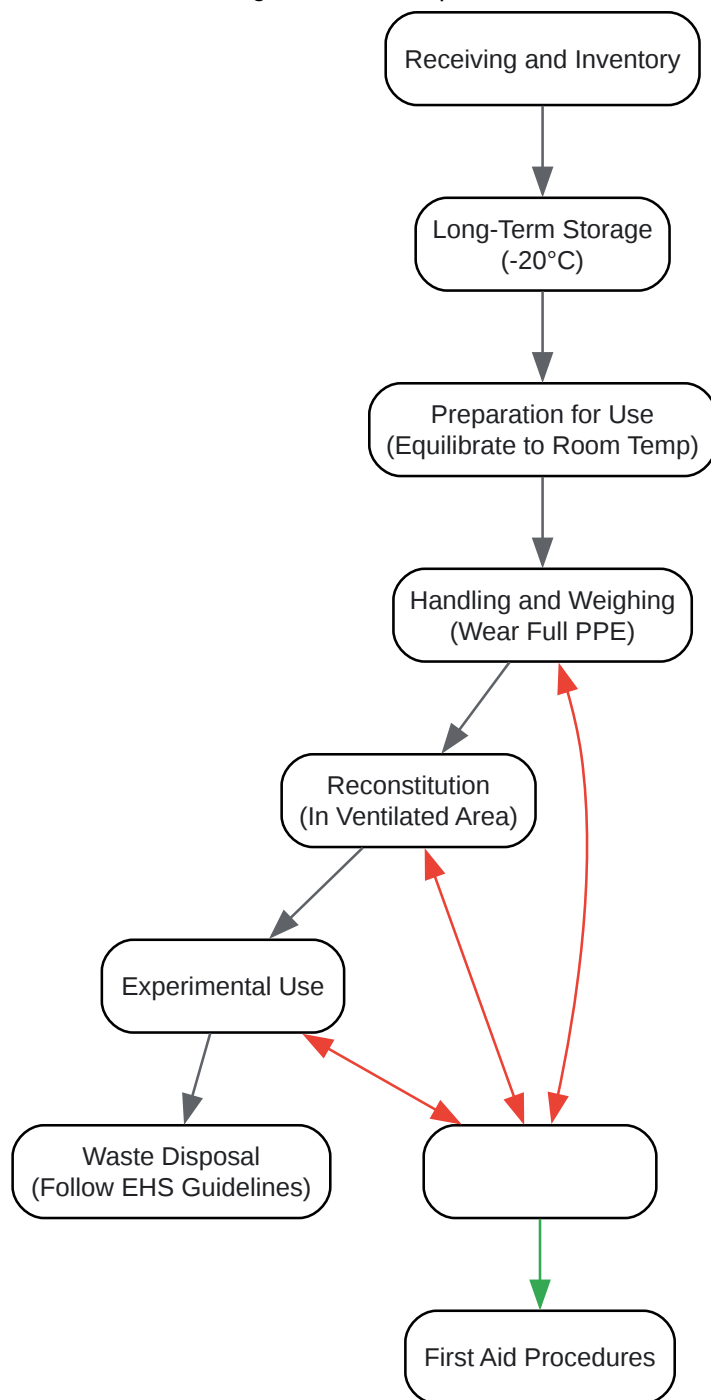
Disposal Plan

All waste materials, including empty vials, contaminated gloves, and pipette tips, should be disposed of in accordance with federal, state, and local environmental regulations. While specific regulations for **Apelin-12 acetate** are not defined, it is best practice to treat it as chemical waste. A common procedure is to dissolve or mix the material with a combustible solvent and burn it in a chemical incinerator equipped with an afterburner and scrubber. Always consult with your institution's environmental health and safety (EHS) department for specific guidance.

Visualizing the Handling Workflow

To further clarify the safe handling process, the following diagram illustrates the key steps from receiving the compound to its final disposal.

Safe Handling Workflow for Apelin-12 Acetate

[Click to download full resolution via product page](#)Caption: Workflow for the safe handling of **Apelin-12 acetate**.

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